

Technical Guide: Physical and Chemical Characteristics of CAS 93982-06-0

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Compound of Interest

Compound Name: *Einecs 301-195-8*

Cat. No.: *B15180892*

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Compound Name: (R)-Glycolic acid, compound with (S-(R,S))-2-(methylamino)-1-phenylpropanol(1:1)

CAS Number: 93982-06-0

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Experimental data for the compound with CAS number 93982-06-0 is limited in publicly available literature. This guide provides computed data for the compound and detailed experimental data for its individual components: (R)-Glycolic acid and (1R,2S)-2-(methylamino)-1-phenylpropan-1-ol (a stereoisomer of the base).

Introduction

The substance with CAS number 93982-06-0 is an acid-base compound formed between (R)-Glycolic acid and (S-(R,S))-2-(methylamino)-1-phenylpropanol. The base component is a stereoisomer of ephedrine, a well-known sympathomimetic amine. This technical guide summarizes the available physical and chemical characteristics of this compound and its constituent parts to support research and development activities.

(R)-Glycolic acid, compound with (S-(R,S))-2-(methylamino)-1-phenylpropanol(1:1): Computed Data

Due to the scarcity of experimental data for this specific salt, the following table presents computed properties.

Property	Value
Molecular Formula	C ₁₂ H ₁₉ NO ₄
Molecular Weight	241.28 g/mol
Exact Mass	241.131408 g/mol
Topological Polar Surface Area	89.8 Å ²
Hydrogen Bond Donor Count	4
Hydrogen Bond Acceptor Count	5
Rotatable Bond Count	4

Component 1: (R)-Glycolic Acid

Glycolic acid is the smallest α-hydroxy acid (AHA) and is widely used in various industries, including cosmetics and pharmaceuticals.[\[1\]](#)

Property	Value	Reference
Molecular Formula	C ₂ H ₄ O ₃	[2]
Molecular Weight	76.05 g/mol	[3] [4]
Appearance	Colorless, odorless, crystalline solid	[1] [2]
Melting Point	75-80 °C	
Boiling Point	Decomposes at 100 °C	[1]
Solubility	Soluble in water, ethanol, and diethyl ether. [3] [4]	
pKa	3.83 at 25 °C	[4]

Several methods are employed for the industrial production of glycolic acid:

- Hydrolysis of monochloroacetic acid: This process involves the reaction of monochloroacetic acid with sodium hydroxide.[5]
- Carbonylation of formaldehyde: A reaction of formaldehyde with carbon monoxide and water under high pressure and in the presence of an acidic catalyst.[6]
- Electrolytic reduction of oxalic acid: An electrochemical method to produce glycolic acid.[5]
- From glycerol: A method involving the catalytic oxidation of glycerol.[7][8]

A general experimental protocol for the synthesis from glyoxal is described as follows: Catalytic experiments can be carried out in a rotated steel autoclave with a commercially available 40% aqueous solution of glyoxal.[9] The reaction is run for 0.5–5 hours at temperatures of 100–170 °C.[9]

Component 2: (1R,2S)-2-(methylamino)-1-phenylpropan-1-ol (Ephedrine)

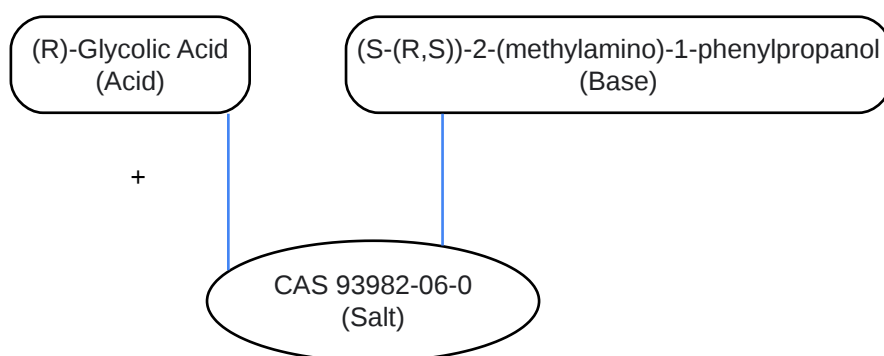
This component is a sympathomimetic amine with known biological activity. It acts as a stimulant and is used in medicine as a decongestant and to treat hypotension.[10][11]

Property	Value
Molecular Formula	C ₁₀ H ₁₅ NO
Molecular Weight	165.23 g/mol
Appearance	White crystalline powder
Boiling Point	255 °C at 760 mmHg[12]
Flash Point	85.6 °C[12]
Density	1.015 g/cm ³ [12]

Ephedrine primarily acts as an agonist at both α - and β -adrenergic receptors.[11] Its mechanism of action involves increasing the activity of norepinephrine on adrenergic receptors.

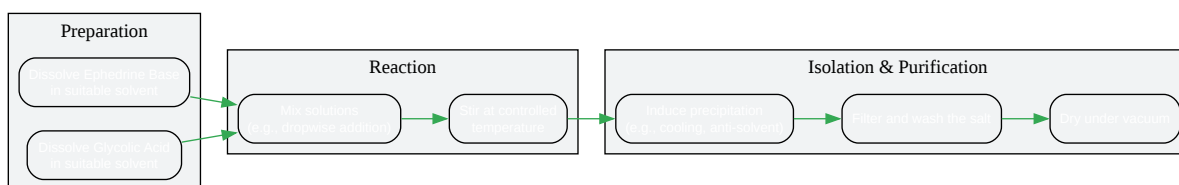
[10] This leads to various physiological responses, including vasoconstriction, bronchodilation, and increased heart rate and blood pressure. It has been used for its thermogenic and lipolytic characteristics as a nutritional supplement.[10] Interestingly, research has shown that Ephedra Herb also possesses pharmacological activities independent of its ephedrine alkaloid content, such as c-MET inhibitory activity.[13]

Mandatory Visualizations



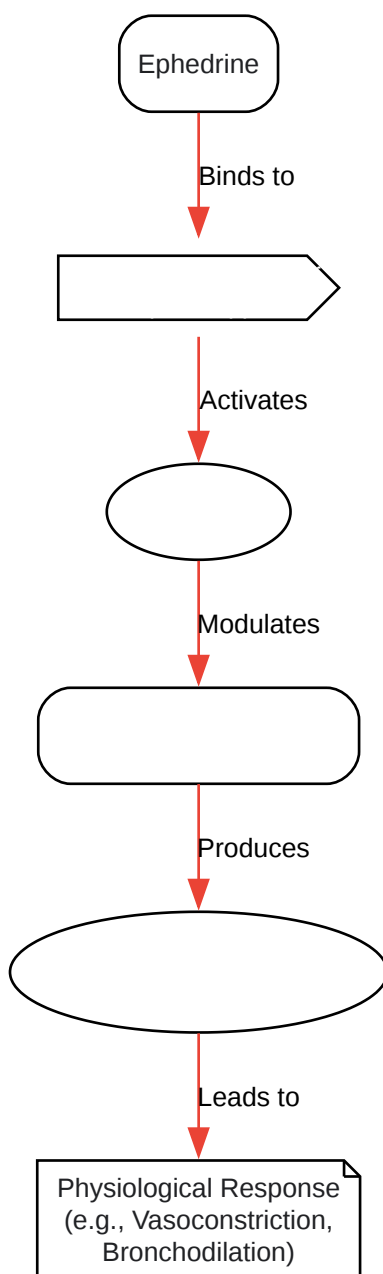
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Caption: Formation of the salt from its acid and base components.



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Caption: A generalized workflow for the synthesis of an organic salt.



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Caption: Simplified signaling cascade initiated by ephedrine binding.

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